

Ambiguity in Substance Identification and Lack of Specific Disposal Procedures for BP14979

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Compound of Interest

Compound Name: BP14979

Cat. No.: B606322

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Following a comprehensive search for "**BP14979**," it has been determined that there is no readily available Safety Data Sheet (SDS) for a chemical substance specifically identified by this designation. The search results yielded information for various products with "BP" in their names, which is a common abbreviation for the company BP p.l.c. (formerly British Petroleum), as well as for a Haier washer-dryer model that includes "**BP14979**" in its numbering.

Specifically, the available information pertains to:

- Safety Data Sheets for various BP products such as marine engine oil and industrial grease. [\[1\]](#)[\[2\]](#)
- A user manual for a Haier washer-dryer, model numbers HWD80-B14979, HWD100-B14979, and HWD120-B14979. [\[3\]](#)
- A Safety Data Sheet for a product containing Cyclohexylamine and Methoxypropylamine, which is not explicitly named **BP14979**. [\[4\]](#)
- A Safety Data Sheet for BIOBAN™ BP-30 Preservative, which is a different chemical substance. [\[5\]](#)

Without a specific Safety Data Sheet for a chemical designated as **BP14979**, it is not possible to provide the essential, immediate safety and logistical information regarding its proper disposal. The disposal procedures for chemical substances are highly specific and depend on their exact chemical composition, physical properties, and associated hazards. Providing

generalized or incorrect disposal information would be unsafe and could lead to regulatory non-compliance.

Recommendations for Researchers, Scientists, and Drug Development Professionals:

To ensure safe handling and proper disposal, it is imperative to:

- Verify the exact chemical name and Chemical Abstracts Service (CAS) number for the substance in question. The designation "**BP14979**" may be an internal product code, a batch number, or an incomplete identifier.
- Obtain the specific Safety Data Sheet (SDS) from the manufacturer or supplier of the substance. The SDS is the primary source of information for chemical safety, including detailed disposal instructions.
- Consult your institution's Environmental Health and Safety (EHS) office for guidance on chemical waste management and disposal procedures.^[6] They can provide specific instructions based on local, regional, and national regulations.

Due to the lack of specific data for a substance identified as "**BP14979**," no quantitative data table or procedural diagram for disposal can be generated at this time. Accurate and safe chemical handling and disposal rely on precise identification of the substance.

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